

A Spectroscopic Guide to Differentiating 4-[(Methylamino)carbonyl]benzoic Acid and Its Isomers

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Compound of Interest

Compound Name: 4-[(Methylamino)carbonyl]benzoic acid

Cat. No.: B2847086

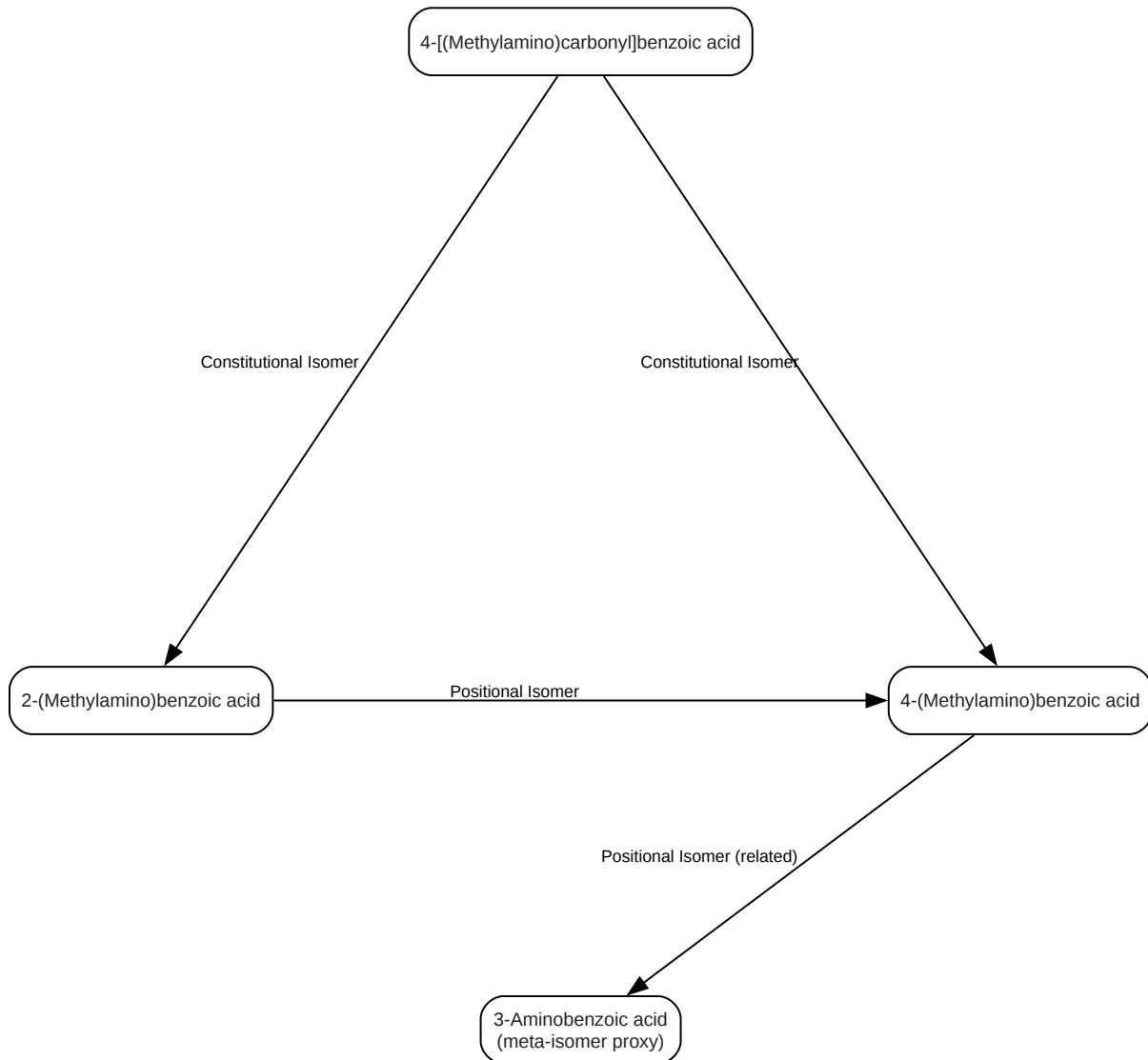
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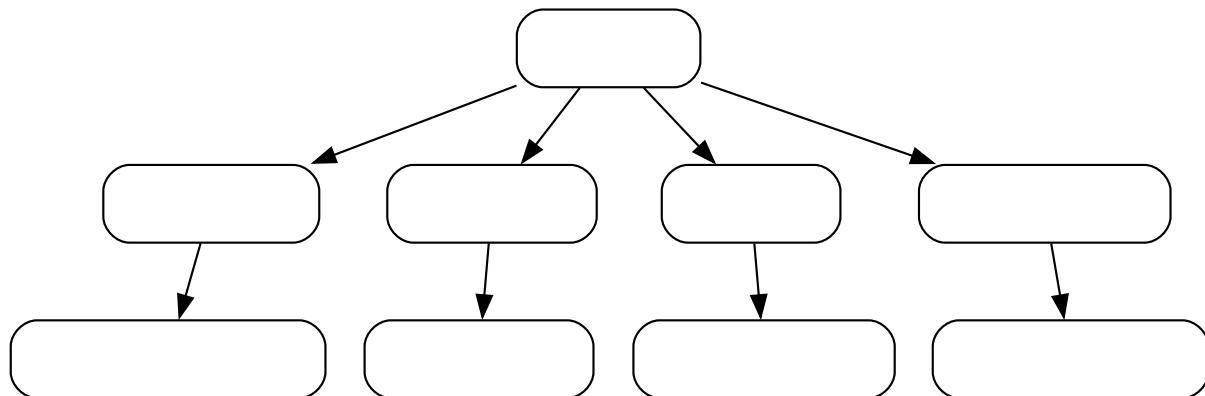
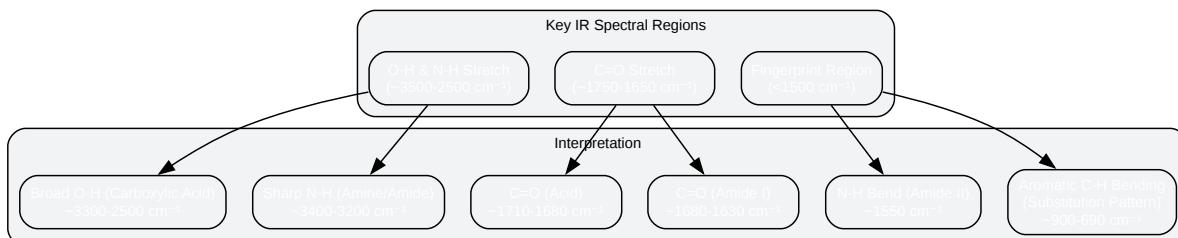
For researchers and professionals in drug development and chemical synthesis, the unambiguous identification of isomeric molecules is a cornerstone of quality control, reaction monitoring, and regulatory compliance. Subtle changes in the substitution pattern on a benzene ring can dramatically alter a compound's physical, chemical, and biological properties. This guide provides an in-depth spectroscopic comparison of **4-[(Methylamino)carbonyl]benzoic acid** and its key constitutional isomers, offering a practical framework for their differentiation using fundamental analytical techniques.

In this guide, we will focus on a comparative analysis of **4-[(Methylamino)carbonyl]benzoic acid** and its more prevalent and well-documented constitutional isomers: 2-(Methylamino)benzoic acid and 4-(Methylamino)benzoic acid. Direct spectroscopic data for the positional isomers, 2- and 3-[(Methylamino)carbonyl]benzoic acid, is not readily available in the public domain, suggesting they are less commonly synthesized or characterized. Therefore, to provide a robust and data-driven comparison, we will leverage the comprehensive spectral libraries available for the constitutional isomers, which present distinct and instructive spectroscopic signatures. We will also include data for 3-aminobenzoic acid as a proxy for the meta-substituted isomer, allowing for a thorough examination of the influence of substituent position on the spectral output.

Molecular Structures and Isomeric Relationships

A clear understanding of the isomeric relationships is fundamental to interpreting their spectroscopic differences. The isomers under consideration are constitutional isomers, meaning they share the same molecular formula ($C_9H_9NO_3$ for the title compound, and $C_8H_9NO_2$ for the aminobenzoic acid isomers) but differ in the connectivity of their atoms.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com